

safety and handling of 3,5-Dichloro-2-hydrazinylpyridine

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Compound of Interest

Compound Name: 3,5-Dichloro-2-hydrazinylpyridine

Cat. No.: B010981

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An In-depth Technical Guide on the Safety and Handling of **3,5-Dichloro-2-hydrazinylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety protocols, handling procedures, and experimental context for **3,5-Dichloro-2-hydrazinylpyridine** (CAS No. 104408-23-3). The information is intended to ensure its safe and effective use in research and development environments. This compound is a valuable intermediate in synthetic chemistry, particularly in the development of novel therapeutics.

Physicochemical and Hazard Data

Understanding the fundamental properties and hazards of **3,5-Dichloro-2-hydrazinylpyridine** is critical for its safe handling. The following tables summarize its key physicochemical data and associated GHS hazard classifications.

Table 1: Physicochemical Properties of **3,5-Dichloro-2-hydrazinylpyridine**

Property	Value	Reference
CAS Number	104408-23-3	[1] [2]
Molecular Formula	C ₅ H ₅ Cl ₂ N ₃	[1] [2]
Molecular Weight	178.02 g/mol	[1] [2]
Appearance	Solid	[3]
Alternate Names	(3,5-Dichloro-pyridin-2-yl)-hydrazine	[1]

Note: Some data for closely related compounds, such as 3-chloro-2-hydrazinopyridine, is used as a proxy where specific data for the dichloro-variant is unavailable in the provided search results.

Table 2: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Reference
Hazard	H302	Harmful if swallowed.	[4]
H315		Causes skin irritation.	[4]
H319		Causes serious eye irritation.	[4]
H335		May cause respiratory irritation.	[4][5]
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[4][6]
P264		Wash skin thoroughly after handling.	[4]
P270		Do not eat, drink or smoke when using this product.	[4]
P271		Use only outdoors or in a well-ventilated area.	[4][5]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[4][5]
Response	P301+P317	IF SWALLOWED: Get medical help.	[4][6]
P302+P352		IF ON SKIN: Wash with plenty of water.	[4][6]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[4][6]

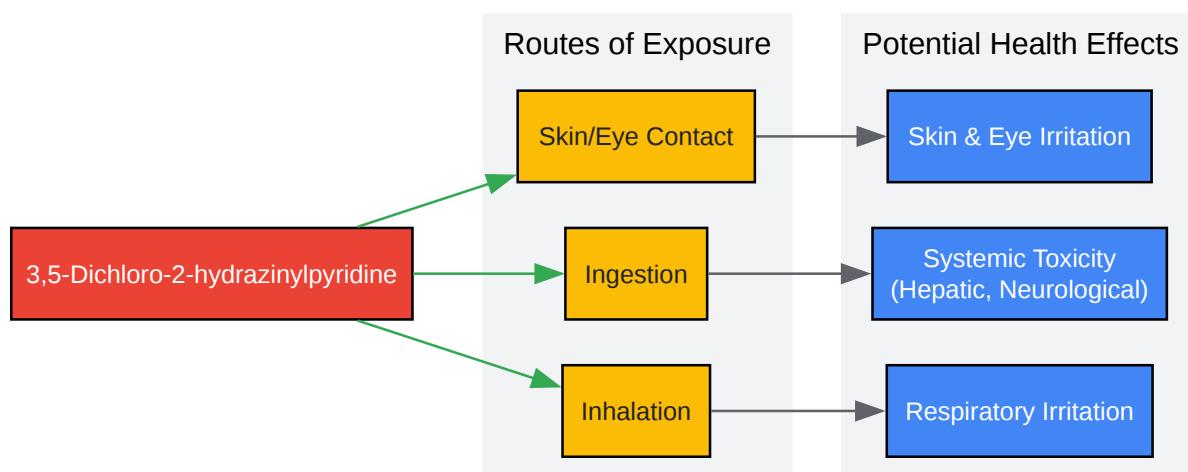
	IF IN EYES: Rinse cautiously with water for several minutes.	
P305+P351+P338	Remove contact lenses, if present and easy to do. Continue rinsing.	[4][6]
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	[4][5][6]
Disposal	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.

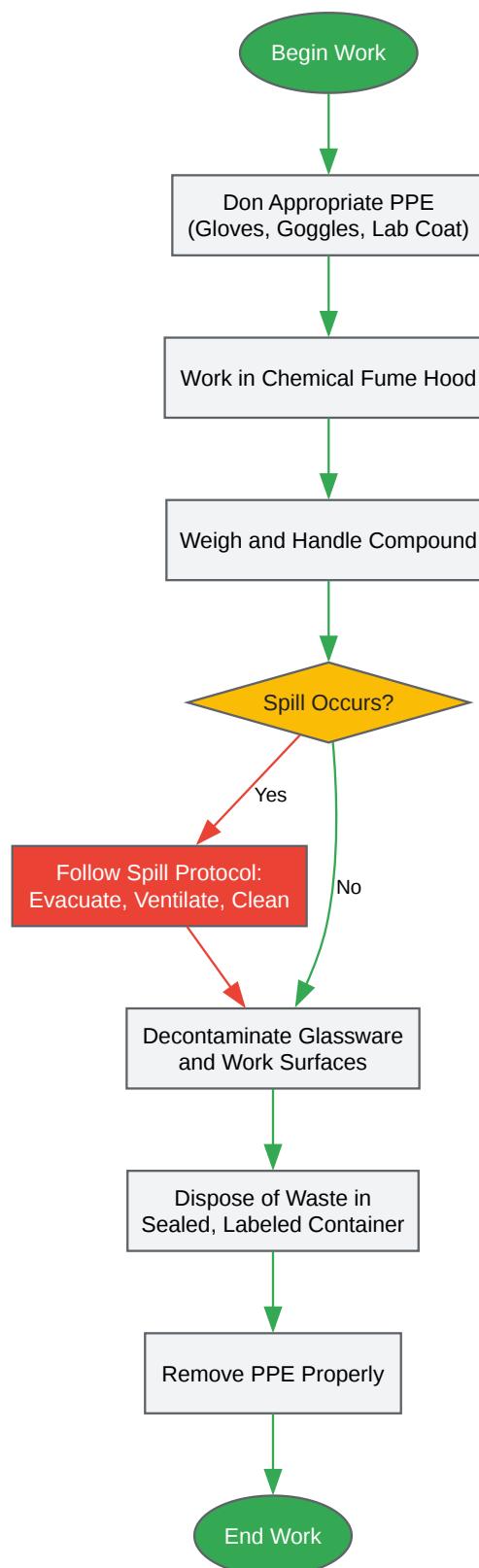
Toxicology and Exposure Routes

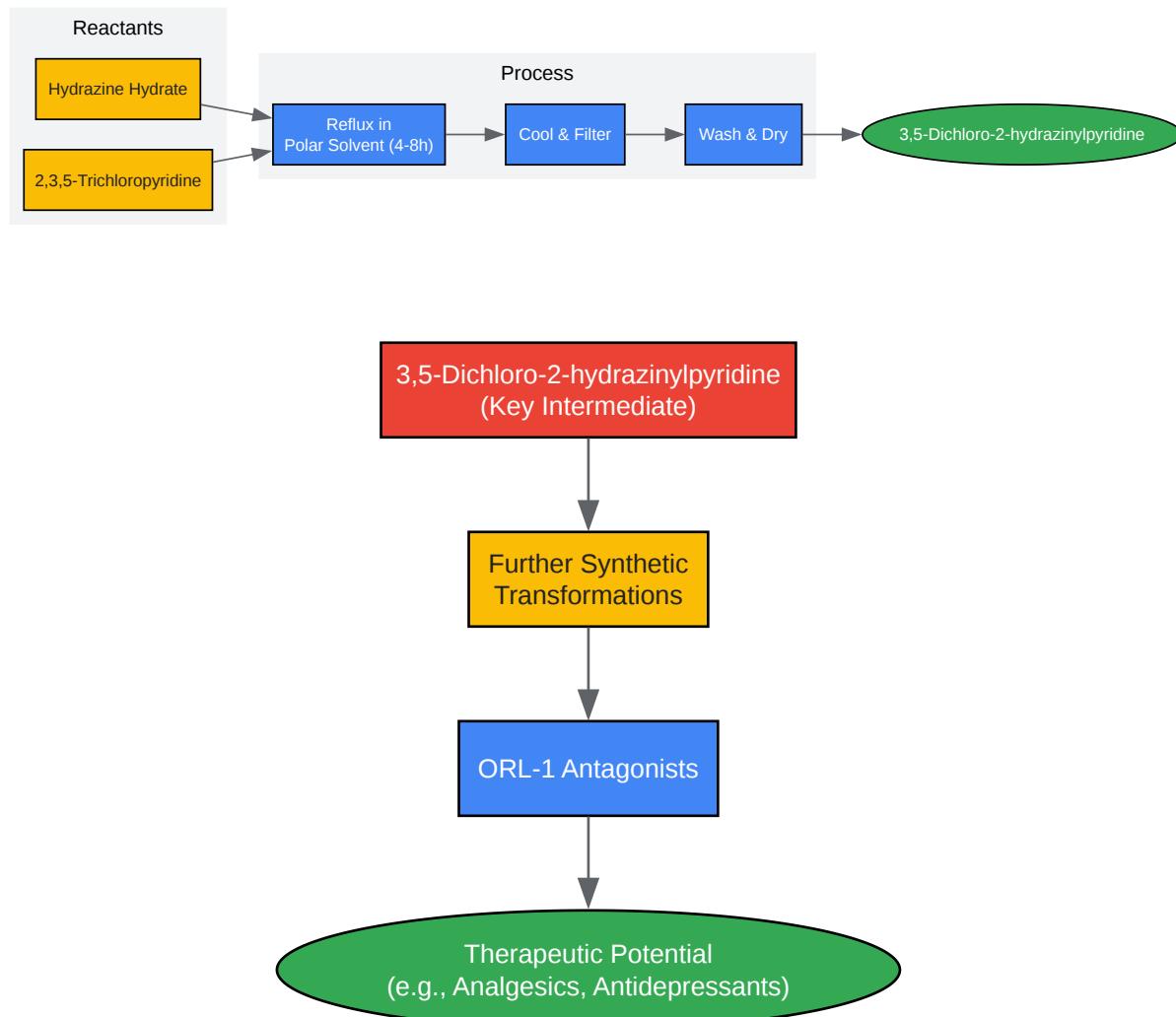
Hydrazine derivatives can be toxic, with exposure affecting multiple organ systems.^[7]

Inhalation is a primary concern, potentially causing respiratory irritation and systemic effects.^[7]

Skin and eye contact can lead to serious irritation, while ingestion is harmful.^[4] Chronic exposure or high-dose acute exposure to hydrazines may pose risks to the hepatic and neurological systems.^[7]







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References

- 1. scbt.com [scbt.com]
- 2. dev.spectrabase.com [dev.spectrabase.com]

- 3. 3,5-Dichloro-2-aminopyridine Manufacturer & Supplier China | Properties, Uses, Safety, MSDS, Price [pipzine-chem.com]
- 4. echemi.com [echemi.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Hydrazine Toxicology - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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